

Spectroscopic Profile of Disperse Blue 124: A Technical Guide

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Compound of Interest

Compound Name: Disperse blue 124

Cat. No.: B3427788

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This technical guide provides a comprehensive overview of the spectroscopic data for the monoazo dye, **Disperse Blue 124** (CAS Number: 61951-51-7). The information compiled is intended for researchers, scientists, and professionals in drug development and textile chemistry, offering a centralized resource for the dye's ultraviolet-visible (UV-Vis), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopic characteristics.

Disperse Blue 124, with the chemical formula $C_{16}H_{19}N_5O_4S$, is a synthetic dye used in the textile industry, particularly for polyester fabrics.^{[1][2]} It is also recognized as a contact allergen, prompting research into its detection and interaction with biological systems.^{[3][4][5]} A thorough understanding of its spectroscopic profile is essential for its identification, characterization, and analysis in various matrices.

Chemical Structure

The IUPAC name for **Disperse Blue 124** is 2-[N-ethyl-3-methyl-4-[(5-nitro-1,3-thiazol-2-yl)diazenyl]anilino]ethyl acetate.^[6] Its structure comprises a substituted azobenzene chromophore linked to a thiazole ring, which is responsible for its characteristic blue color.

Spectroscopic Data

While a complete, unified dataset from a single source is not readily available in the public domain, this guide synthesizes available information and provides general experimental

protocols for obtaining the spectroscopic data.

UV-Visible Spectroscopy

The color of **Disperse Blue 124** arises from its absorption of light in the visible region. The maximum absorption wavelength (λ_{max}) is a key identifier for this dye.

Table 1: UV-Vis Spectroscopic Data for **Disperse Blue 124**

Parameter	Value	Solvent
λ_{max}	Not explicitly found in searches	Typically Dichloromethane or Methanol

Note: Specific λ_{max} values for **Disperse Blue 124** were not found in the performed searches. The solvent significantly influences the λ_{max} .

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure of **Disperse Blue 124**. The following tables outline the expected chemical shifts for the ^1H and ^{13}C nuclei.

Table 2: Predicted ^1H NMR Spectroscopic Data for **Disperse Blue 124**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
Data not available	-	-	Aromatic protons
Data not available	-	-	Thiazole proton
Data not available	-	-	-CH ₂ - (ethyl group)
Data not available	-	-	-CH ₂ - (ethyl acetate)
Data not available	-	-	-CH ₂ - (ethyl acetate)
Data not available	-	-	Ar-CH ₃
Data not available	-	-	-O-C(=O)-CH ₃
Data not available	-	-	-CH ₃ (ethyl group)

Table 3: Predicted ¹³C NMR Spectroscopic Data for **Disperse Blue 124**

Chemical Shift (δ) ppm	Assignment
Data not available	Aromatic carbons
Data not available	Thiazole carbons
Data not available	-N=N- carbons
Data not available	C=O (ester)
Data not available	Aliphatic carbons

Note: Experimentally determined NMR data for **Disperse Blue 124** were not found in the conducted searches.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the **Disperse Blue 124** molecule.

Table 4: Expected IR Absorption Bands for **Disperse Blue 124**

Wavenumber (cm ⁻¹)	Functional Group
~3100-3000	C-H stretch (aromatic)
~2980-2850	C-H stretch (aliphatic)
~1735	C=O stretch (ester)
~1600, ~1480	C=C stretch (aromatic)
~1520, ~1340	N-O stretch (nitro group)
~1450	N=N stretch (azo group)
~1240	C-O stretch (ester)

Note: Specific, experimentally verified IR peak values for **Disperse Blue 124** were not located in the performed searches. The values presented are typical for the respective functional groups.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data for disperse dyes like **Disperse Blue 124**.

UV-Visible Spectroscopy

- **Sample Preparation:** A dilute solution of **Disperse Blue 124** is prepared in a suitable solvent (e.g., dichloromethane, methanol, or acetonitrile). The concentration should be adjusted to yield an absorbance value between 0.2 and 0.8 at the λ_{max} .
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used.
- **Data Acquisition:** A baseline is recorded using the pure solvent. The spectrum of the sample solution is then recorded over a wavelength range of approximately 200-800 nm. The wavelength of maximum absorbance (λ_{max}) is determined from the spectrum.

NMR Spectroscopy

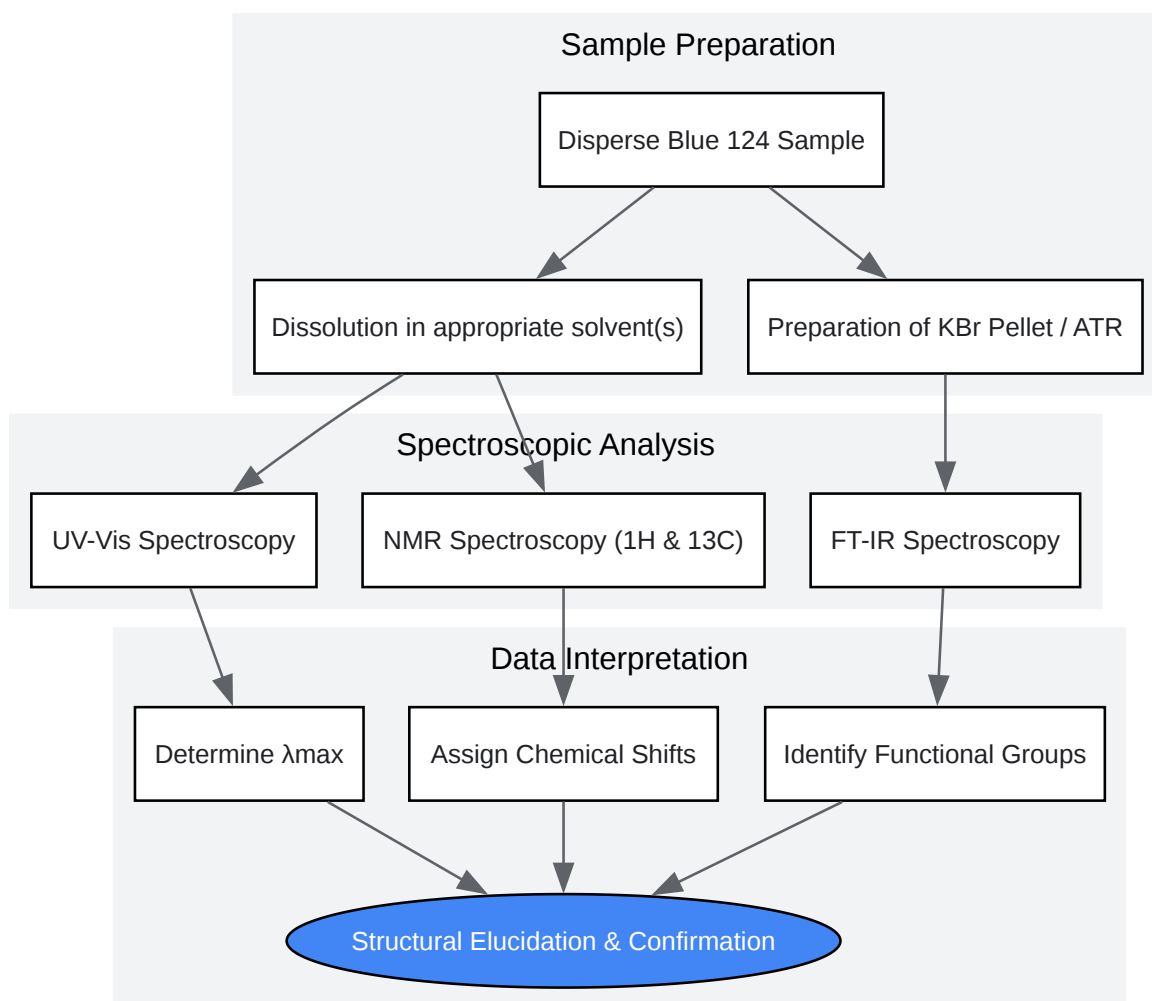
- **Sample Preparation:** Approximately 5-10 mg of **Disperse Blue 124** is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in an NMR tube. Tetramethylsilane (TMS) is typically used as an internal standard.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- **Data Acquisition:** Both ^1H and ^{13}C NMR spectra are acquired. For ^1H NMR, standard parameters are used. For ^{13}C NMR, a proton-decoupled spectrum is typically obtained to simplify the spectrum to single lines for each unique carbon atom.

IR Spectroscopy

- **Sample Preparation:** The solid sample of **Disperse Blue 124** can be prepared as a KBr (potassium bromide) pellet. A small amount of the dye is ground with dry KBr and pressed into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) FT-IR can be used, where the solid sample is placed directly on the ATR crystal.
- **Instrumentation:** A Fourier Transform Infrared (FT-IR) spectrometer is used.
- **Data Acquisition:** A background spectrum is recorded. The spectrum of the sample is then recorded, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a dye such as **Disperse Blue 124**.



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Caption: Workflow for Spectroscopic Characterization of **Disperse Blue 124**.

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